

Comparative Thermal Stability Guide: Disperse Red 15 vs. Disperse Red 9

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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As a Senior Application Scientist, selecting the appropriate anthraquinone dye for high-temperature applications—ranging from masterbatch plastics to pyrotechnic smoke formulations—requires a rigorous understanding of thermophysical properties. This guide provides an objective, data-driven comparison of Disperse Red 15 and Disperse Red 9. By dissecting the causality between their molecular structures and thermal stability, this document serves as a definitive resource for researchers and development professionals.

Structural Causality and Thermophysical Properties

The thermal behavior of anthraquinone dyes is intrinsically linked to their substituent groups, which dictate both intra- and intermolecular interactions.

- Disperse Red 9 (DR9) is chemically known as 1-(methylamino)anthraquinone. The presence of a single methylamino group at the 1-position limits extensive intermolecular hydrogen bonding. This structural feature results in a lower [melting point](#)^[1]. However, its compact structure grants it exceptional thermal stability and volatility at high temperatures (up to 280–300 °C in plastics)^[1].

- Disperse Red 15 (DR15), or 1-amino-4-hydroxyanthraquinone, contains both an amino group and a hydroxyl group. These substituents facilitate a robust intermolecular hydrogen bonding network, elevating its [2](#)[2]. While it exhibits excellent stability during the heat-setting of polyester and in [3](#)[3], the hydroxyl group makes it more susceptible to chemical degradation at extreme temperatures compared to DR9.

Quantitative Comparison Table

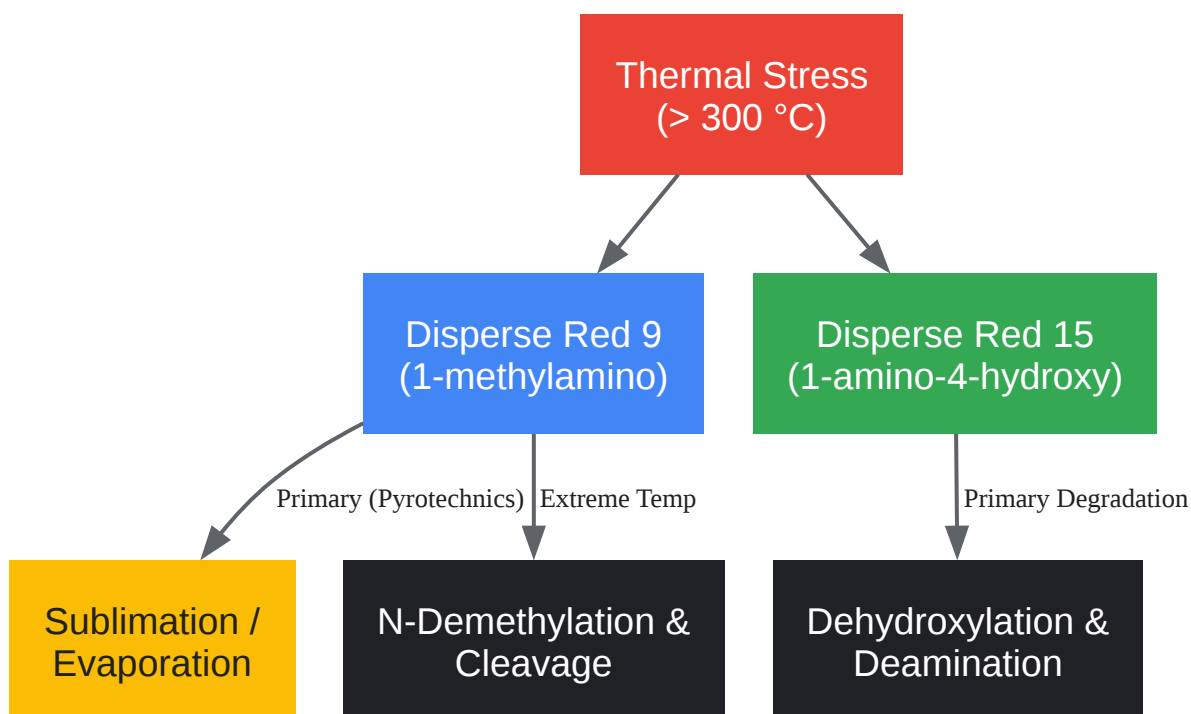
Property	Disperse Red 9 (DR9)	Disperse Red 15 (DR15)
Chemical Name	1-(methyamino)anthraquinone	1-amino-4-hydroxyanthraquinone
CAS Number	82-38-2	116-85-8
Molecular Weight	237.25 g/mol	239.23 g/mol
Melting Point	169–172 °C	207–209 °C
Primary High-Temp Pathway	Sublimation / Evaporation	Melting followed by degradation
Heat Resistance (Plastics)	Up to 280–300 °C	~250 °C (Matrix dependent)

Mechanistic Degradation Pathways

The thermal stress responses of DR9 and DR15 diverge significantly post-melting.

For DR9, Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) data reveal a massive weight loss coinciding with an endothermic phase change around 172 °C. This indicates that [4](#) rather than structural breakdown[4]. This phase transition is a vital mechanism that prevents the formation of toxic degradation byproducts, making it the industry standard for colored smoke pyrotechnic formulations[4].

Conversely, DR15 maintains its mass past its melting point but undergoes secondary decomposition at extreme temperatures. This degradation is primarily driven by dehydroxylation and deamination before the ultimate fragmentation of the anthraquinone core[2].



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Caption: Logical relationship of thermal stress responses in DR9 and DR15.

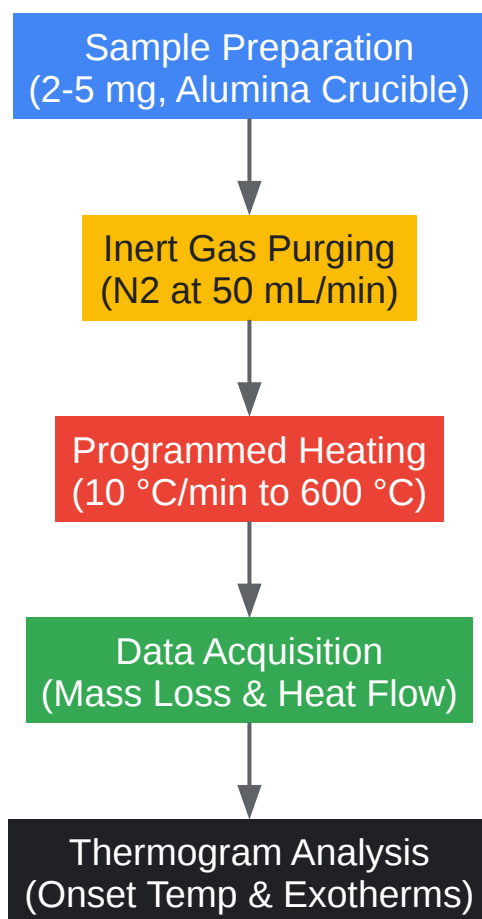
Validated Experimental Protocol: TGA/DSC Profiling

To objectively quantify the thermal decomposition thresholds and phase transitions of these dyes, a combined TGA/DSC protocol is required. This self-validating system ensures that mass loss is accurately correlated with endothermic (melting/sublimation) or exothermic (degradation) events.

Step-by-Step Methodology:

- **Instrument Calibration & Baseline Validation:** Calibrate the TGA/DSC apparatus using high-purity indium and zinc standards to ensure temperature accuracy within ± 0.1 °C. Run a blank baseline with an empty crucible to subtract buoyancy effects, ensuring the validity of subsequent mass measurements.
- **Sample Preparation:** Accurately weigh 2.0 to 5.0 mg of the dye sample into a pre-cleaned alumina (

-) crucible.
- Causality: A small, uniform sample mass minimizes thermal gradients within the sample, ensuring sharp, reproducible transition peaks without thermal lag.
 - Atmosphere Control: Purge the furnace with high-purity Nitrogen () gas at a constant flow rate of 50 mL/min.
 - Causality: An inert atmosphere is mandatory to isolate pure thermal degradation from oxidative combustion, preventing skewed exothermic data.
 - Thermal Programming: Heat the sample from 25 °C to 600 °C at a strictly controlled heating rate of 10 °C/min.
 - Data Acquisition & Analysis: Record the mass loss (TG curve) and heat flow (DSC curve). Identify the extrapolated onset temperature of melting () from the first endothermic peak, and the onset of degradation () from the point of 5% mass loss.



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Caption: Workflow for TGA and DSC thermal profiling of anthraquinone dyes.

Conclusion & Application Recommendations

For R&D professionals formulating high-temperature plastics or pyrotechnics, Disperse Red 9 offers superior thermal stability and sublimation characteristics, making it the premier choice for applications requiring phase transitions without molecular degradation up to 300 °C.

Conversely, Disperse Red 15 provides a higher melting point and excellent matrix compatibility for polyester and ABS dyeing, though its functional groups render it more vulnerable to chemical degradation at extreme temperatures.

References

- A Comparative Performance Guide: Disperse Red 9 and Solvent Red 111 - Benchchem. [1](#)

- Detection and toxicity modeling of anthraquinone dyes and chlorinated side products from a colored smoke pyrotechnic reaction - NIH/PMC. [4](#)
- C.I. Disperse Red 15 - Physico-chemical Properties - ChemBK. [2](#)
- Innovative Development of Batch Dyed 3D Printed Acrylonitrile/Butadiene/Styrene Objects - MDPI. [3](#)

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